

# Spectroscopic Profile of 2-Octen-4-one: A Technical Guide

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## Compound of Interest

Compound Name: 2-Octen-4-one

CAS No.: 22286-99-3

Cat. No.: B7825859

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This technical guide provides a comprehensive overview of the spectroscopic data for the  $\alpha,\beta$ -unsaturated ketone, **2-Octen-4-one** (CAS No: 4643-27-0). The document details available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for these analytical techniques. This information is crucial for the identification, characterization, and quality control of this compound in research and development settings.

## Spectroscopic Data Summary

The following tables summarize the available quantitative spectroscopic data for **2-Octen-4-one**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR (Proton NMR) Data

| Chemical Shift ( $\delta$ ) ppm | Multiplicity       | Coupling Constant (J) Hz | Assignment         |
|---------------------------------|--------------------|--------------------------|--------------------|
| Data not available              | Data not available | Data not available       | Data not available |

#### $^{13}\text{C}$ NMR (Carbon NMR) Data

| Chemical Shift ( $\delta$ ) ppm | Assignment         |
|---------------------------------|--------------------|
| Data not available              | Data not available |

Note: Specific chemical shift and coupling constant data for  $^1\text{H}$  and  $^{13}\text{C}$  NMR were not publicly available in the searched databases. The assignments would correspond to the protons and carbons in the (E)-oct-2-en-4-one structure.

## Infrared (IR) Spectroscopy

The IR spectrum of **2-Octen-4-one** exhibits characteristic absorption bands corresponding to its functional groups.

| Wavenumber ( $\text{cm}^{-1}$ ) | Intensity | Assignment                                        |
|---------------------------------|-----------|---------------------------------------------------|
| ~1670                           | Strong    | C=O stretch ( $\alpha,\beta$ -unsaturated ketone) |
| ~1630                           | Medium    | C=C stretch (alkene)                              |
| ~2960-2870                      | Strong    | C-H stretch (alkane)                              |
| ~970                            | Strong    | =C-H bend (trans-alkene)                          |

## Mass Spectrometry (MS)

The mass spectrum of **2-Octen-4-one** provides information about its molecular weight and fragmentation pattern under electron ionization.

| Mass-to-Charge Ratio (m/z) | Relative Intensity (%) | Putative Fragment       |
|----------------------------|------------------------|-------------------------|
| 126                        | Moderate               | $[M]^+$ (Molecular Ion) |
| 85                         | High                   | $[M - C_3H_5]^+$        |
| 57                         | High                   | $[C_4H_9]^+$            |
| 43                         | High                   | $[C_3H_7]^+$            |
| 29                         | Moderate               | $[C_2H_5]^+$            |

## Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for a liquid sample like **2-Octen-4-one**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A small amount of **2-Octen-4-one** is dissolved in a deuterated solvent (e.g.,  $CDCl_3$ ) in an NMR tube. A small quantity of a reference standard, such as tetramethylsilane (TMS), is often added for chemical shift calibration.
- **Instrument Setup:** The NMR spectrometer, such as a Bruker AC-300 for  $^1H$  NMR or a Bruker HX-90 for  $^{13}C$  NMR, is set up with appropriate parameters, including the acquisition frequency, pulse sequence, and number of scans.[\[1\]](#)
- **Data Acquisition:** The prepared sample is placed in the spectrometer's magnet, and the NMR experiment is initiated. The free induction decay (FID) signal is recorded.
- **Data Processing:** The raw FID data is subjected to a Fourier transform to convert it into the frequency domain, resulting in the NMR spectrum. Phase and baseline corrections are applied to obtain a clean spectrum.

### Fourier-Transform Infrared (FT-IR) Spectroscopy

- **Sample Preparation:** For a neat liquid sample like **2-Octen-4-one**, a thin film is prepared by placing a drop of the liquid between two potassium bromide (KBr) or sodium chloride (NaCl)

plates.<sup>[1]</sup> Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used by placing a drop of the sample directly on the ATR crystal.

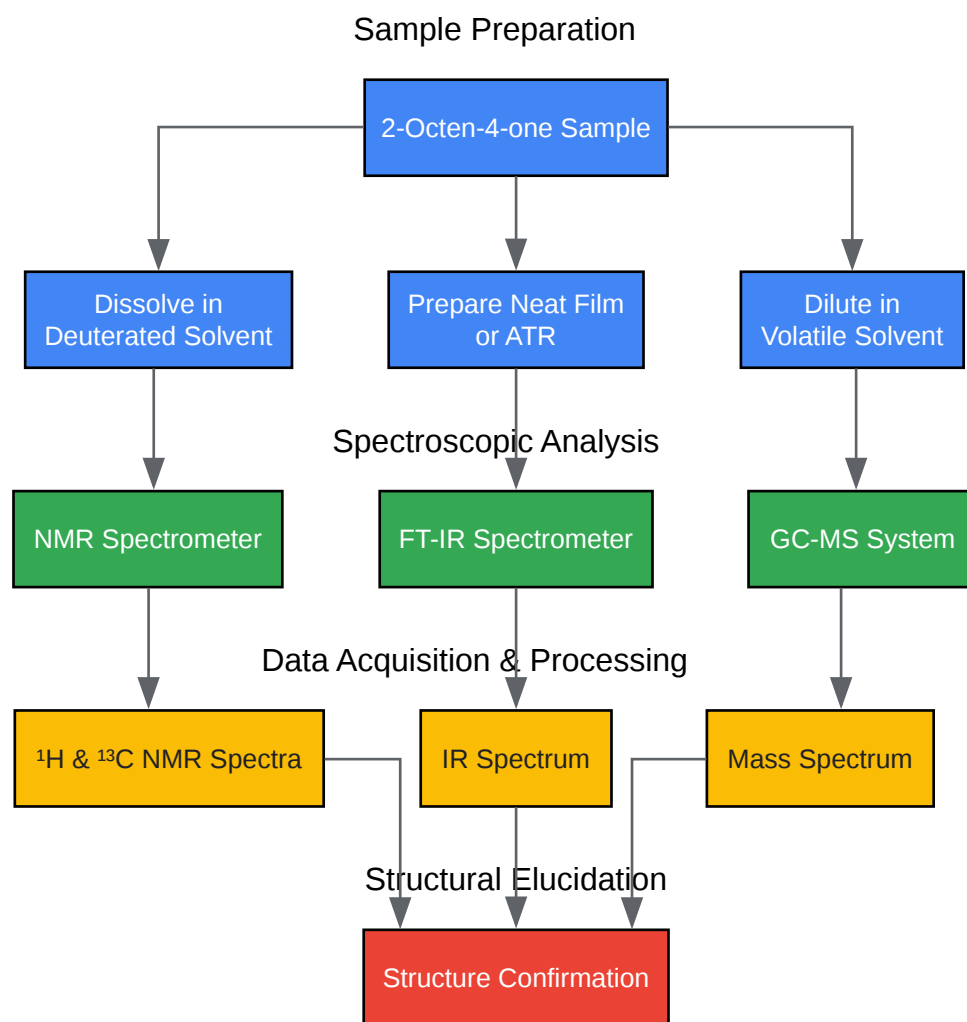
- **Background Spectrum:** A background spectrum of the empty sample holder (or clean ATR crystal) is recorded to subtract atmospheric and instrumental interferences.
- **Sample Spectrum:** The prepared sample is placed in the FT-IR spectrometer, and the infrared spectrum is recorded over a specific range (e.g., 4000-400  $\text{cm}^{-1}$ ).
- **Data Analysis:** The resulting spectrum shows the absorption bands corresponding to the vibrational frequencies of the functional groups present in the molecule.

## Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** A dilute solution of **2-Octen-4-one** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane).
- **GC Separation:** A small volume of the prepared sample is injected into the gas chromatograph. The compound travels through a capillary column, where it is separated from other components based on its boiling point and interaction with the stationary phase.
- **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer's ion source. In electron ionization (EI), the molecules are bombarded with a high-energy electron beam, causing them to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer.
- **Detection:** A detector records the abundance of each ion at a specific  $m/z$ , generating a mass spectrum that provides information about the molecular weight and fragmentation pattern of the compound.

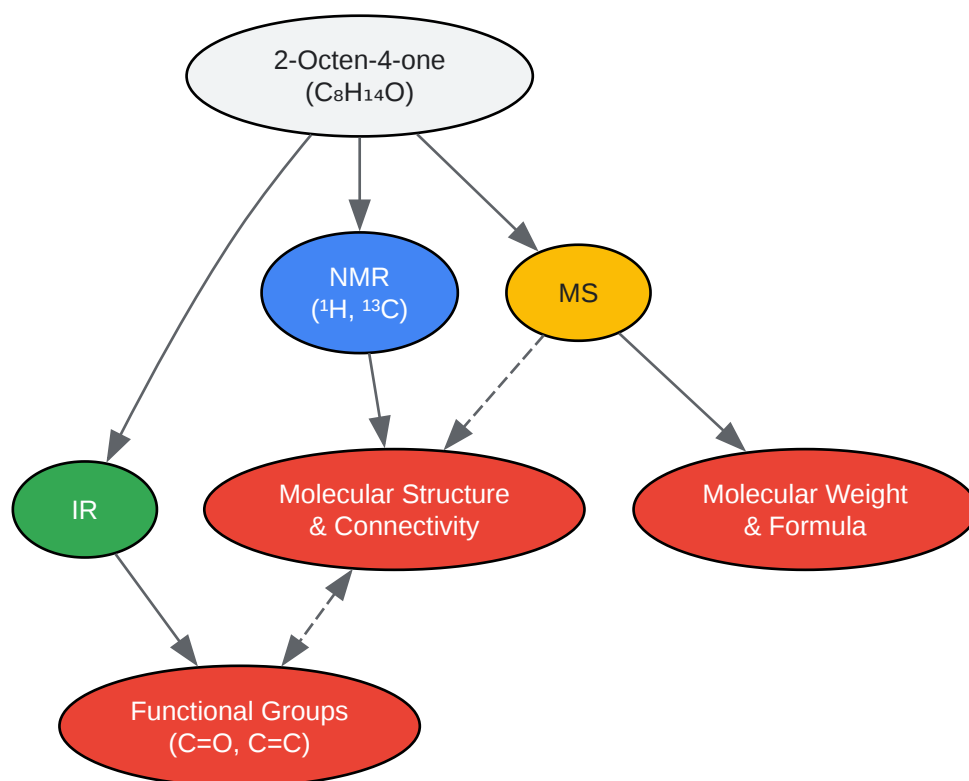
## Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical relationship between the techniques.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.



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Caption: Relationship between spectroscopic techniques and structural information.

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## References

- 1. 2-Octen-4-one | C<sub>8</sub>H<sub>14</sub>O | CID 5365891 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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